

Personal protective equipment for handling Dclk1-IN-2

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Compound of Interest

Compound Name: Dclk1-IN-2

Cat. No.: B12381823

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Essential Safety and Handling Guide for Dclk1-IN-1

Note: Information available pertains to Dclk1-IN-1, a selective inhibitor of doublecortin-like kinase 1 (DCLK1) and DCLK1/2. It is presumed that the query for "**Dclk1-IN-2**" refers to this compound. This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this potent research chemical.

While a Safety Data Sheet (SDS) for Dclk1-IN-1 indicates it is not classified as a hazardous substance under the Globally Harmonized System (GHS), it is prudent to handle all research chemicals of this nature with a high degree of caution.^[1] Kinase inhibitors are potent molecules designed to have biological effects at low concentrations. Therefore, implementing rigorous safety protocols is essential to minimize exposure risk.

Quantitative Data Summary

The following table summarizes key quantitative data for Dclk1-IN-1, compiled from various suppliers and research articles.

Property	Value	Source(s)
Molecular Formula	C ₂₆ H ₂₈ F ₃ N ₇ O ₂	
Molecular Weight	527.55 g/mol	
CAS Number	2222635-15-4	[1]
Appearance	Solid powder	[2][3]
Purity	≥98%	
IC ₅₀ Values	DCLK1: 9.5 nM (binding assay), 57.2 nM (kinase assay)DCLK2: 31 nM (binding assay), 103 nM (kinase assay)	[2][3][4]
Solubility	DMSO: Soluble to 100 mM (52.76 mg/mL)Ethanol: Soluble to 100 mM (52.76 mg/mL)	
Storage (Powder)	Store at -20°C for up to 3 years.	[2][5]
Storage (Solvent)	Store at -80°C for up to 2 years.	[2][3]
Oral Bioavailability	81% (in mice)	[3][4]

Operational Plan: Personal Protective Equipment (PPE) and Handling

Given the potent biological activity of Dclk1-IN-1, a comprehensive PPE and handling strategy is mandatory to prevent accidental exposure through inhalation, skin contact, or ingestion.[6] The following step-by-step guidance outlines the minimum required PPE and procedures.

Engineering Controls and Preparation

- Designated Work Area: All handling of Dclk1-IN-1 powder should be performed in a designated area, such as a certified chemical fume hood or a Class II Biosafety Cabinet, to contain any airborne particles.[6]

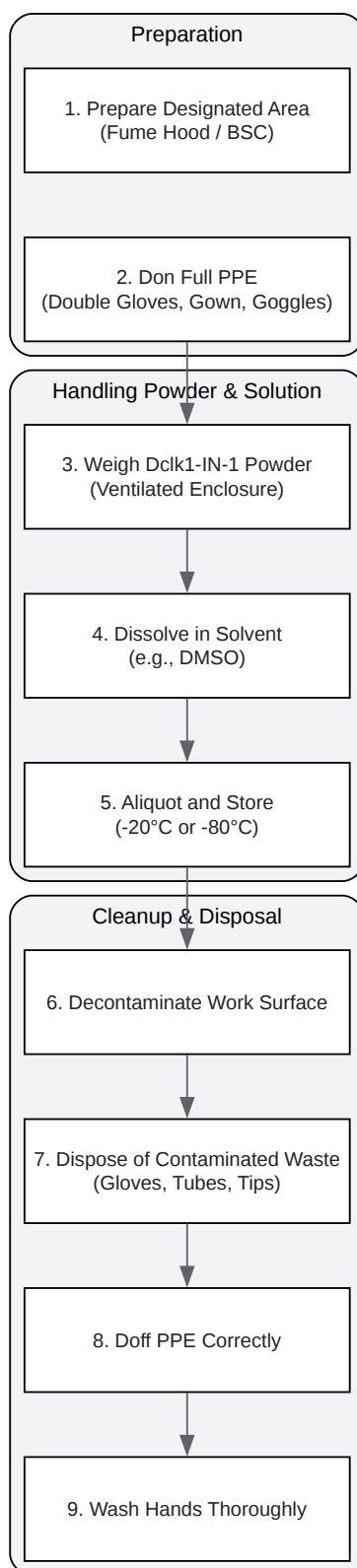
- Weighing: Use a balance inside a fume hood or a ventilated balance enclosure.
- Materials: Have all necessary equipment and reagents ready before starting, including micro-spatulas, weigh paper, solvent, and waste containers.

Required Personal Protective Equipment (PPE)

- Gloves: Double gloving with chemotherapy-rated nitrile gloves is required.^[7] The outer glove should be removed and disposed of immediately after handling the compound. The inner glove should be removed upon leaving the work area.
- Gown: A disposable, solid-front protective gown with long sleeves and tight-fitting cuffs is mandatory.^[6]^[7] Gowns should be shown to be resistant to permeability by hazardous drugs.
- Eye Protection: ANSI-rated safety glasses with side shields or chemical splash goggles are required at all times.^[8]
- Respiratory Protection: While a fume hood provides primary respiratory protection, a NIOSH-approved N95 respirator should be worn when handling larger quantities of the powder or if there is a risk of aerosolization outside of a containment device.^[6]
- Face Shield: A face shield should be worn in addition to goggles if there is a significant risk of splashes, such as when preparing concentrated stock solutions.^[7]

Procedural Workflow for Safe Handling

The following workflow diagram illustrates the key steps for safely preparing a stock solution of Dclk1-IN-1.



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Figure 1. Procedural workflow for the safe handling of Dclk1-IN-1.

Disposal Plan

Proper disposal of Dclk1-IN-1 and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

- **Solid Waste:** All disposable items that have come into contact with Dclk1-IN-1, including gloves, weigh paper, pipette tips, and empty vials, must be disposed of in a clearly labeled hazardous chemical waste container.
- **Liquid Waste:** Unused or expired solutions of Dclk1-IN-1 should be collected in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour chemical waste down the drain.^[1]
- **Decontamination:** Work surfaces should be decontaminated after each use. A suitable decontamination solution (e.g., a surface deactivating agent or 70% ethanol, depending on institutional guidelines) should be used to wipe down the work area.

Cited Experimental Methodologies

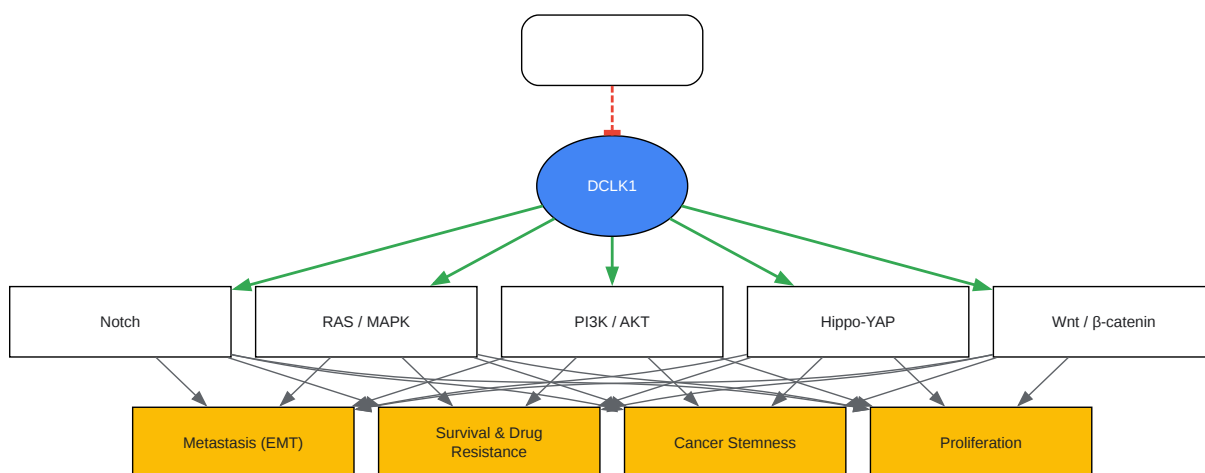
Dclk1-IN-1 has been utilized in various experimental settings to probe the function of DCLK1. The following provides an overview of methodologies cited in the literature.

- **In Vitro Kinase Assays:** The inhibitory activity of Dclk1-IN-1 was determined using kinase assays, which measured the phosphorylation of a substrate by DCLK1 or DCLK2 in the presence of the inhibitor. IC₅₀ values were calculated from these measurements.^{[2][3][4]}
- **Cell-Based Assays:**
 - **Cell Proliferation/Viability (MTT Assay):** Renal cell carcinoma (RCC) and colorectal cancer (CRC) cell lines were treated with varying concentrations of Dclk1-IN-1 to determine its effect on cell growth.^{[9][10]} For instance, in CRC cell lines HCT116 and hCRC#1, the IC₅₀ values for cytotoxicity after 48 hours were 3.842 μ M and 3.620 μ M, respectively.^[10]
 - **Colony Formation Assays:** To assess long-term cell survival and clonogenic capacity, RCC cells were treated with Dclk1-IN-1 at doses as low as 1 μ M.^[9]

- Spheroid Assays: The impact on cancer stemness was evaluated by treating RCC cells in ultra-low attachment spheroid assays with Dclk1-IN-1 at concentrations of 1, 5, and 10 μ M.[9]
- Western Blotting: The on-target effect of Dclk1-IN-1 was confirmed by treating RCC cell lines (ACHN, 786-O, CAKI-1) with 10 μ M of the inhibitor and detecting a decrease in the phosphorylation of DCLK1 at Serine 337.[9]
- In Vivo Studies: Dclk1-IN-1 has been shown to be orally bioavailable and well-tolerated in mice at doses up to 100 mg/kg, with a half-life of 2.09 hours.[3][4]

Dclk1 Signaling Pathway

DCLK1 is recognized as a marker for tumor stem cells and plays a crucial role in the regulation of multiple oncogenic signaling pathways.[11][12][13] Its inhibition by compounds like Dclk1-IN-1 can disrupt these pathways, thereby affecting cancer cell proliferation, metastasis, and survival.[14]



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Figure 2. DCLK1's role in regulating key oncogenic signaling pathways.

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